

Characteristic IR peaks for hydroxyethyl substituted pyrazoles

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(5-isopropyl-1H-pyrazol-4-yl)ethan-1-ol

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Characteristic IR Peaks for Hydroxyethyl Substituted Pyrazoles: A Comparative Technical Guide

Executive Summary

This technical guide provides a definitive analysis of the infrared (IR) spectral characteristics of hydroxyethyl-substituted pyrazoles, specifically focusing on 1-(2-hydroxyethyl)pyrazole. Unlike standard spectral libraries that list peaks without context, this guide compares the target molecule against structural analogs (1-ethylpyrazole and unsubstituted pyrazole) to isolate the specific vibrational modes arising from the hydroxyethyl substitution. Critical emphasis is placed on the intramolecular hydrogen bonding interaction between the hydroxyl group and the pyrazole nitrogen, a structural feature that defines the solubility and reactivity profile of this class of compounds.

Theoretical Framework: Vibrational Anatomy

The IR spectrum of 1-(2-hydroxyethyl)pyrazole is a superposition of two distinct vibrational domains: the aromatic heterocyclic core and the aliphatic polar side chain.

- The Pyrazole Core: Characterized by heteroaromatic C=N and C=C stretching vibrations. The ring is planar, leading to sharp, well-defined absorption bands.
- The Hydroxyethyl Tail: Introduces aliphatic C-H stretching (sp^3) and the critical O-H stretching mode. The flexibility of this chain allows it to fold back toward the ring, enabling a specific intramolecular hydrogen bond ($N2 \cdots H-O$ interaction).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Comparative Spectral Analysis

To accurately identify 1-(2-hydroxyethyl)pyrazole, one must distinguish its peaks from those of the parent ring and non-hydroxylated alkyl derivatives. The table below isolates these differences.

Table 1: Comparative IR Fingerprint of Pyrazole Derivatives

Vibrational Mode	1-(2-Hydroxyethyl) pyrazole (Target)	1-Ethylpyrazole (Alkyl Control)	Pyrazole (Unsubstituted Control)	Structural Insight
O-H Stretch	3200–3550 cm^{-1} (Broad/Variable)	Absent	Absent	Diagnostic peak. Position depends on H-bonding state (see Section 3).
N-H Stretch	Absent	Absent	3100–3200 cm^{-1} (Broad, multiple bands)	Confirms substitution at N1 position. Absence of N-H proves alkylation.
C-H Stretch (Aromatic)	3000–3150 cm^{-1} (Weak-Med)	3000–3150 cm^{-1}	3000–3150 cm^{-1}	Characteristic of the heteroaromatic ring protons (C3-H, C4-H, C5-H).
C-H Stretch (Aliphatic)	2850–2960 cm^{-1} (Medium)	2850–2980 cm^{-1}	Absent	Confirms presence of the ethyl/hydroxyethyl side chain.
C=N / C=C Ring Stretch	1590–1600 cm^{-1} (Strong)	1590–1600 cm^{-1}	1590–1600 cm^{-1}	The "heartbeat" of the pyrazole ring. Position is relatively invariant.
C-O Stretch	1050–1080 cm^{-1} (Strong)	Absent	Absent	Primary alcohol signature. Crucial for confirming the hydroxyethyl group.

Ring Breathing	~1000–1100 cm ⁻¹	~1000–1100 cm ⁻¹	~1000–1100 cm ⁻¹	Skeletal vibration of the 5- membered ring.
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Expert Insight: The Hydrogen Bonding Differentiator

The most sophisticated application of IR spectroscopy for this compound is determining the nature of the hydrogen bonding. 1-(2-hydroxyethyl)pyrazole can exist in two states:

- Intermolecular Aggregates: Molecules H-bond to each other (O-H...O or O-H...N).
- Intramolecular "Pseudo-Ring": The ethyl chain folds, allowing the OH proton to coordinate with the N2 nitrogen of the pyrazole ring, forming a stable 6-membered cyclic interaction.

Experimental Validation: The Dilution Protocol

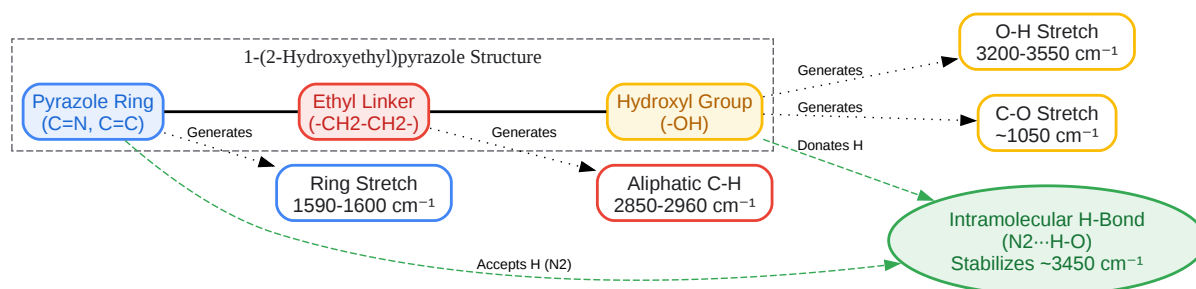
To distinguish these states, perform a dilution experiment using a non-polar solvent (e.g., CCl₄ or CHCl₃).

- Neat / High Concentration:
 - Observation: Broad, intense band centered at 3250–3350 cm⁻¹.
 - Cause: Extensive intermolecular hydrogen bonding networks dominate.
- High Dilution (< 0.005 M):
 - Observation: The broad band disappears. A sharper, less intense band appears at ~3450–3500 cm⁻¹.
 - Cause: Intermolecular bonds break. The remaining peak corresponds to the intramolecular N...H-O bond.
 - Note: A completely free (non-bonded) O-H would appear >3600 cm⁻¹. The shift to ~3450 cm⁻¹ confirms the intramolecular interaction with the pyrazole nitrogen.

Visualization of Structural Logic

Diagram 1: Vibrational Modes & Intramolecular Interaction

This diagram illustrates the key vibrational vectors and the 6-membered intramolecular hydrogen bond formation.

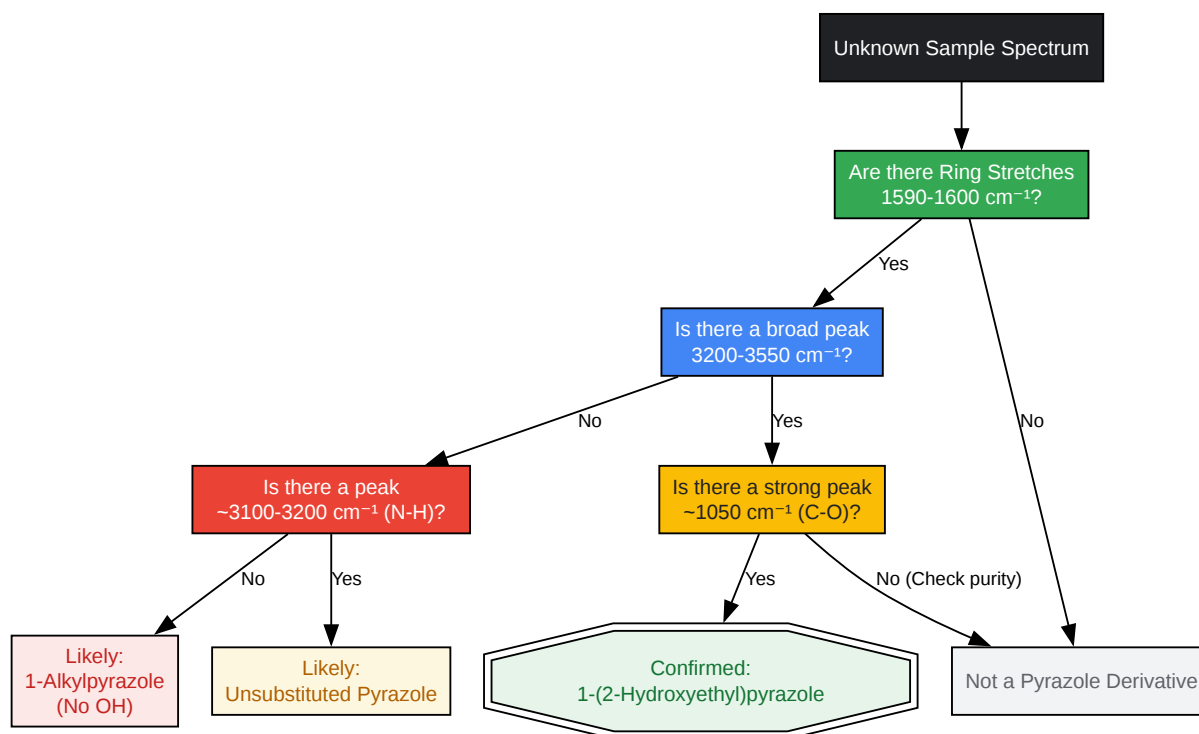


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Caption: Structural decomposition of 1-(2-hydroxyethyl)pyrazole showing the origin of key IR bands and the intramolecular H-bond loop.

Diagram 2: Identification Workflow

A logic flow for confirming the identity of the compound using IR data.



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Caption: Step-by-step decision tree for spectral identification of hydroxyethyl substituted pyrazoles.

Experimental Protocols

To replicate these results and verify the compound identity, follow these specific methodologies.

Method A: ATR-FTIR (Rapid Identification)

- Purpose: Routine quality control and identification of bulk material.
- Sample State: Neat liquid (1-(2-hydroxyethyl)pyrazole is a liquid at RT).

- Procedure:
 - Clean the ATR crystal (Diamond or ZnSe) with isopropanol.
 - Apply 10 μL of the neat sample to the crystal center.
 - Record spectrum ($4000\text{--}600\text{ cm}^{-1}$, 4 cm^{-1} resolution, 16 scans).
 - Expectation: Broad O-H peak centered $\sim 3300\text{ cm}^{-1}$ due to intermolecular H-bonding.

Method B: Solution Phase Transmission (Structural Characterization)

- Purpose: To observe the intramolecular H-bond and assess "free" vs "bonded" states.
- Sample State: Dilute solution in CCl_4 or CHCl_3 (spectroscopic grade).
- Procedure:
 - Prepare a 0.1 M stock solution of the analyte in CCl_4 .
 - Perform serial dilutions to reach 0.01 M and 0.001 M.
 - Inject into a liquid IR cell with NaCl or CaF_2 windows (0.1 mm path length).
 - Record spectrum.^[4]
 - Expectation: As concentration decreases, the broad 3300 cm^{-1} band diminishes, and a sharper band at $\sim 3480\text{ cm}^{-1}$ (intramolecular H-bond) becomes dominant.

References

- NIST Chemistry WebBook. 1H-Pyrazole Infrared Spectrum. National Institute of Standards and Technology.^[5] Available at: [\[Link\]](#)
- Krishnakumar, V., et al. (2011). Molecular structure, vibrational spectral studies of pyrazole and 3,5-dimethyl pyrazole based on density functional calculations. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy. Available at: [\[Link\]](#)

- Alkorta, I., & Elguero, J. (2021). Perturbing the O–H[3]...O hydrogen bond in 1-oxo-3-hydroxy-2-propene. *Molecules*. [3][5][6][7][8][9][10][11] Available at: [\[Link\]](#)
- Limbach, H.H., et al. (2004). Infrared and ab initio studies of hydrogen bonding and proton transfer in the complexes formed by pyrazoles. *Journal of Molecular Structure*. Available at: [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. chemistry.dnu.dp.ua [chemistry.dnu.dp.ua]
- 3. [jchemrev.com](https://www.jchemrev.com) [[jchemrev.com](https://www.jchemrev.com)]
- 4. par.nsf.gov [par.nsf.gov]
- 5. 1H-Pyrazole [webbook.nist.gov]
- 6. [jocpr.com](https://www.jocpr.com) [[jocpr.com](https://www.jocpr.com)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. Hydrogen-bonds structure in poly(2-hydroxyethyl methacrylate) studied by temperature-dependent infrared spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. limbach.userpage.fu-berlin.de [limbach.userpage.fu-berlin.de]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Characteristic IR peaks for hydroxyethyl substituted pyrazoles]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13332092/docs#characteristic-ir-peaks-for-hydroxyethyl-substituted-pyrazoles\]](https://www.benchchem.com/product/b13332092/docs#characteristic-ir-peaks-for-hydroxyethyl-substituted-pyrazoles)

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